

A Comprehensive Guide to the Safe Disposal of 4-Oxahomoadamantan-5-one

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Compound of Interest

Compound Name: 4-Oxahomoadamantan-5-one

CAS No.: 21898-84-0

Cat. No.: B1208449

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As researchers and drug development professionals, our work with novel chemical entities like **4-Oxahomoadamantan-5-one** is foundational to discovery. This compound, a unique epsilon-lactone with a rigid bicyclic framework, serves as a valuable intermediate in complex organic synthesis and as a potential lead compound in pharmaceutical research.^{[1][2]} However, innovation carries the parallel responsibility of ensuring safety and environmental stewardship. The proper management and disposal of chemical waste are not merely regulatory hurdles; they are integral components of rigorous scientific practice.

This guide provides a detailed, step-by-step protocol for the safe disposal of **4-Oxahomoadamantan-5-one** (CAS No. 21898-84-0). Given the limited publicly available hazard data for many research chemicals, we will proceed under the precautionary principle, treating the compound with the care required for potentially hazardous substances.

Hazard Assessment and Risk Mitigation

A thorough review of available safety information reveals a lack of comprehensive GHS classification data for **4-Oxahomoadamantan-5-one**.^[2] In such instances, it is imperative to assume the substance may possess uncharacterized hazards.

Known Physical Properties:

Property	Value	Significance
Molecular Formula	C₁₀H₁₄O₂	-
Molecular Weight	166.22 g/mol	-
Boiling Point	297.6 °C at 760 mmHg	Low volatility under standard lab conditions.
Flash Point	121 °C	Considered combustible, but not highly flammable.[3]

| Solubility | Very slightly soluble in water (0.43 g/L at 25 °C)[2] | Relevant for spill cleanup and potential aqueous waste streams. |

The Precautionary Principle in Practice: Due to the absence of detailed toxicological data, all personnel must handle **4-Oxahomoadamantan-5-one** and its associated waste with the assumption that it could be an irritant to the skin and eyes and may be harmful if ingested or inhaled.

Engineering Controls and Personal Protective Equipment (PPE)

The primary objective is to minimize exposure. All handling of **4-Oxahomoadamantan-5-one**, including the preparation of waste, must be conducted within a certified chemical fume hood to control potential vapors.[4]

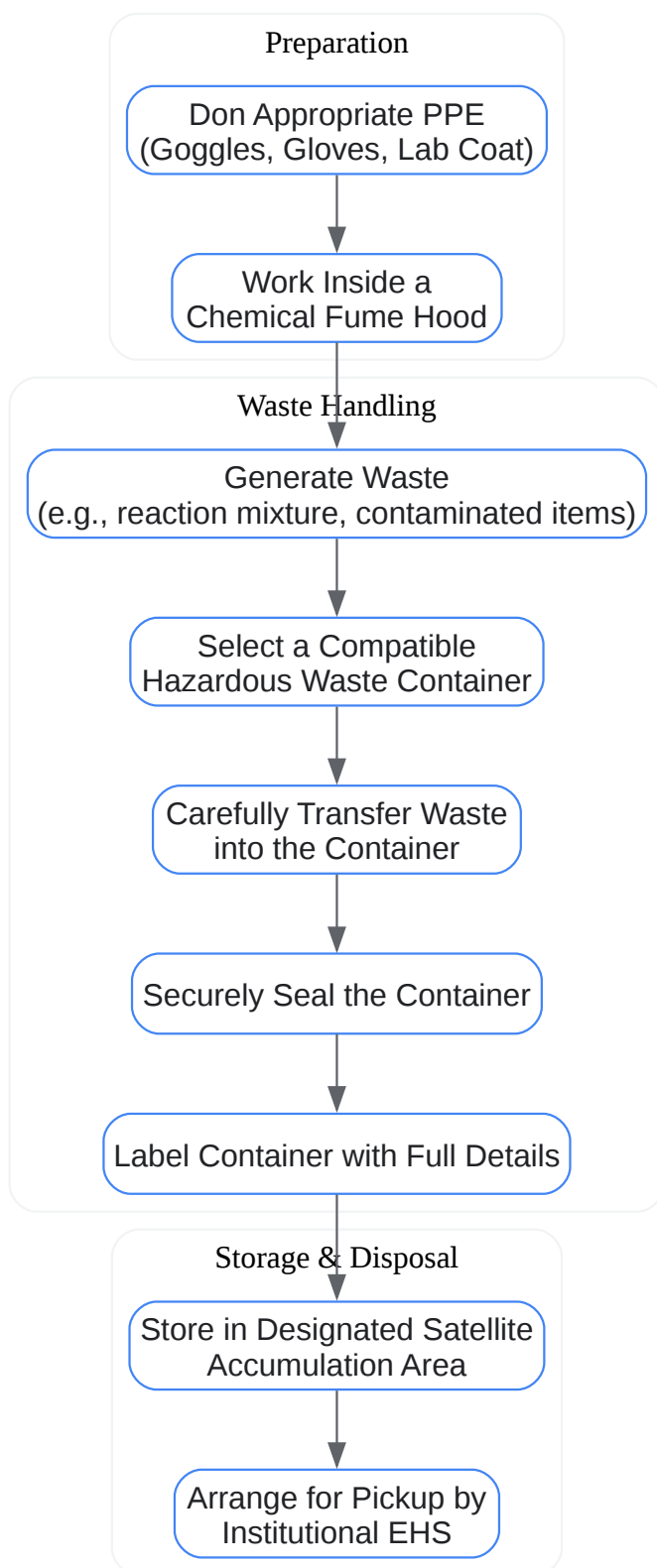
Required PPE:

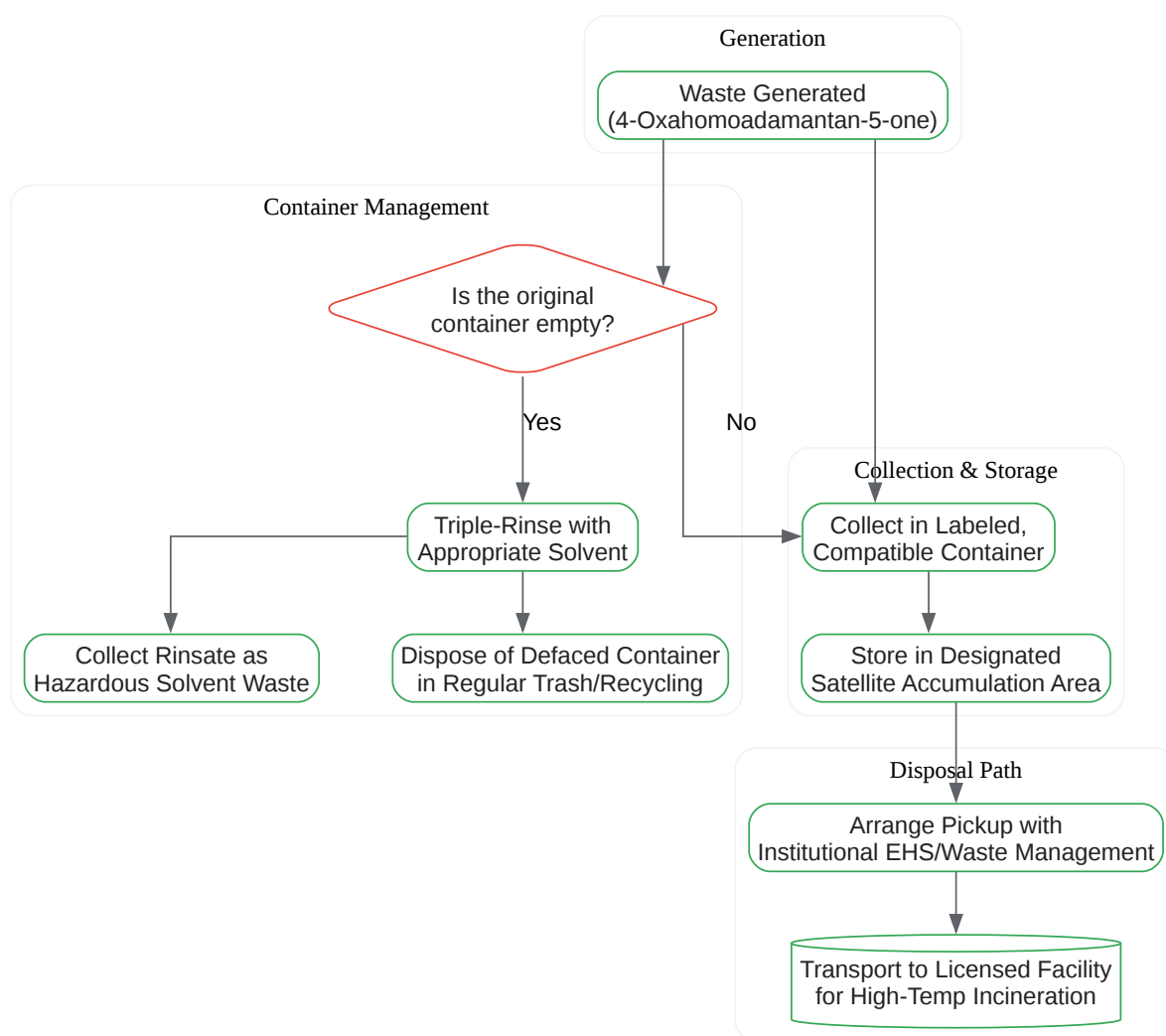
- Eye Protection: ANSI Z87.1-compliant safety glasses with side shields or, preferably, chemical splash goggles.
- Hand Protection: Chemically resistant gloves (Nitrile rubber is a suitable choice for incidental contact).
- Body Protection: A standard laboratory coat.

Step-by-Step Disposal Protocol

The universally mandated and safest method for disposing of chemical waste is through your institution's Environmental Health and Safety (EHS) department. The following steps outline the process from waste generation to EHS pickup.

Workflow for Safe Handling and Waste Collection





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Caption: Decision workflow for waste and container disposal.

By adhering to these procedures, you contribute to a culture of safety, protect our environment, and ensure the integrity of your research.

References

- Maohuan Chemical. **4-Oxahomoadamantan-5-one**|21898-84-0. Available at: [\[Link\]](#)
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